

Using (R)-2-aminodec-9-enoic acid as a molecular probe

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Compound of Interest

Compound Name: (R)-2-aminodec-9-enoic acid

Cat. No.: B14772561

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Application Note: Engineering Hydrocarbon-Stapled Peptide Probes using **(R)-2-aminodec-9-enoic acid**

Executive Summary

(R)-2-aminodec-9-enoic acid (often abbreviated as (R)-Ag10 or the nor-methylated analog of) is a critical non-canonical amino acid (NCAA) used in the synthesis of hydrocarbon-stapled peptides. By incorporating this olefinic residue into peptide sequences, researchers can perform Ring-Closing Metathesis (RCM) to generate macrocyclic "staples." These staples lock peptides into bioactive

-helical conformations, significantly enhancing their proteolytic stability, cell permeability, and binding affinity for difficult targets such as intracellular protein-protein interactions (PPIs).

This guide details the protocol for utilizing **(R)-2-aminodec-9-enoic acid** to construct i, i+7 stapled peptide probes, a configuration optimized for spanning two turns of an

-helix.

Scientific Rationale & Mechanism

The Stapling Principle

Linear peptides often suffer from entropic penalties upon binding and rapid degradation by proteases. "Stapling" overcomes these limitations by covalently linking side chains.

- Role of **(R)-2-aminodec-9-enoic acid**: It provides an 8-carbon side chain with a terminal alkene.
- Stereochemistry: The (R)-configuration is essential for i, i+7 stapling. To match the screw

-helix, an (R)-configured residue at position

must be paired with an (S)-configured residue (typically (S)-pentenylalanine,

) at position

.

- Nor-methylated vs.

-Methylated: While standard stapling uses

-methyl-substituted amino acids (e.g.,

) to promote helicity via the Thorpe-Ingold effect, **(R)-2-aminodec-9-enoic acid** (lacking the

-methyl) is a versatile alternative. It is less sterically hindered during coupling and metathesis, making it valuable for difficult sequences or scanning mutagenesis.

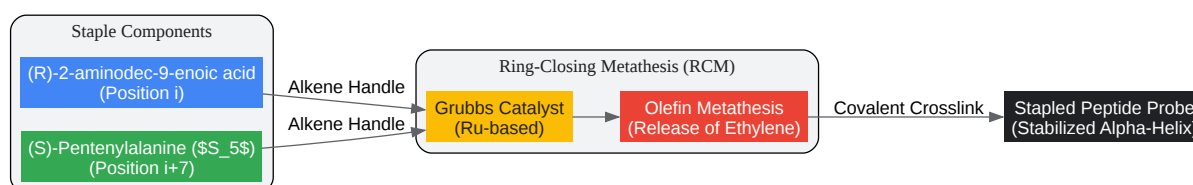
Mechanism of Action

- Incorporation: The Fmoc-protected NCAA is introduced via Solid Phase Peptide Synthesis (SPPS).
- Metathesis: A Ruthenium-based catalyst (Grubbs) drives the RCM between the alkene of **(R)-2-aminodec-9-enoic acid** () and its partner ().

- Result: A cross-linked peptide probe capable of interrogating PPIs with high specificity.

Visualization: Stapling Logic & Workflow

The following diagrams illustrate the stereochemical logic and the experimental workflow.



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Figure 1: Mechanistic assembly of an i, i+7 stapled peptide using **(R)-2-aminodec-9-enoic acid** and an S5 partner.

Detailed Protocol: Synthesis of Stapled Probes

Reagents & Materials

Component	Specification	Purpose
NCAA	Fmoc-(R)-2-aminodec-9-enoic acid	The olefinic building block (Position 1 2 3 4 5)
Partner NCAA	Fmoc-(S)-2-(4-pentenyl)alanine ()	The stapling partner (Position).
Resin	Rink Amide MBHA	Solid support for C-terminal amides.
Catalyst	Grubbs Catalyst (1st Gen)	Promotes Ring-Closing Metathesis.
Solvent	1,2-Dichloroethane (DCE)	Solvent for RCM (promotes helix aggregation/folding).
Coupling	HATU / DIEA	Standard high-efficiency coupling reagents.

Step-by-Step Methodology

Step 1: Sequence Design Identify the interface of your target protein. Replace residues on the non-interacting face of the putative helix with the stapling amino acids.

- Position

: (R)-2-aminodec-9-enoic acid.[1](#)

- Position

: (S)-pentenylalanine ().

- Note: Ensure these positions are solvent-exposed to avoid disrupting the binding interface.

Step 2: Solid Phase Peptide Synthesis (SPPS)

- Resin Swelling: Swell Rink Amide resin in DMF for 30 min.
- Deprotection: Remove Fmoc using 20% Piperidine in DMF (min).
- Coupling (Standard AAs): Use 5 eq. Amino Acid, 5 eq. HBTU, 10 eq. DIEA.
- Coupling (NCAAs):
 - For **(R)-2-aminodec-9-enoic acid**: Use 3 eq. AA, 3 eq. HATU, 6 eq. DIEA.
 - Crucial: Extend coupling time to 2 hours to account for steric bulk (even without the methyl, the long chain adds bulk).
 - Monitor completion via Kaiser test.

Step 3: On-Resin Ring-Closing Metathesis (RCM) Perform this step BEFORE final N-terminal deprotection and cleavage.

- Wash: Wash resin with DCM () and then anhydrous DCE () to remove traces of DMF/amines (amines poison the catalyst).
- Catalyst Solution: Dissolve Grubbs Catalyst (1st Gen) in degassed, anhydrous DCE (10 mM concentration).
- Reaction: Add catalyst solution to the resin.
 - Agitate gently under for 2 hours at Room Temperature.
 - Optimization: For difficult sequences, perform the reaction at or use Grubbs II catalyst (though Grubbs I is often preferred for forming the specific E/Z isomer mix in helices).

- Repeat: Drain and repeat the catalyst treatment once to ensure high conversion (>95%).
- Wash: Wash extensively with DCE, then DCM, then DMF to remove Ruthenium residues.
 - Tip: A wash with DMSO or imidazole in DMF can help chelate and remove residual Ruthenium.

Step 4: Cleavage and Purification

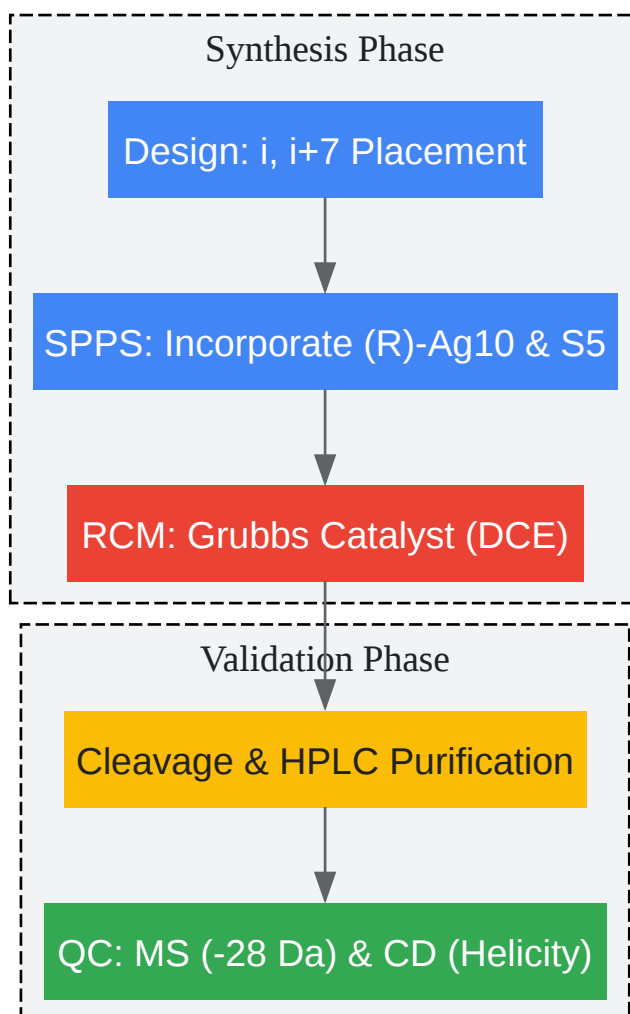
- Final Deprotection: Remove N-terminal Fmoc (if present).
- Cleavage: Treat resin with TFA/TIS/Water (95:2.5:2.5) for 2-3 hours.
- Precipitation: Precipitate in cold diethyl ether.
- Purification: Purify via RP-HPLC (C18 column). The stapled peptide typically elutes later than the linear precursor due to increased hydrophobicity.

Validation & Quality Control

Every synthesized probe must undergo a "Self-Validating" QC process.

Assay	Method	Success Criteria
Mass Spectrometry	ESI-MS or MALDI-TOF	Mass shift of -28 Da (loss of ethylene,) compared to linear precursor.
Circular Dichroism (CD)	Far-UV CD (190-250 nm)	Double minima at 208 nm and 222 nm. Increased MRE (Mean Residue Ellipticity) at 222 nm vs linear control.
Proteolytic Stability	Trypsin/Chymotrypsin digest	Stapled probe should show significantly longer half-life () than linear analog.

Workflow Visualization



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Figure 2: Operational workflow for generating stapled peptide probes.

Troubleshooting & Expert Insights

- Incomplete RCM: If Mass Spec shows the linear mass, the peptide may be aggregated on the resin.
 - Solution: Use LiCl in the coupling steps to disrupt aggregation, or perform RCM at elevated temperature () using Grubbs II catalyst.

- Stereochemical Mismatch: Ensure you are using (R)-2-aminodec-9-enoic acid at position and (S)-pentenylalanine at . Swapping these (e.g., using S at) will result in a staple that clashes with the helix backbone, destabilizing the probe.
- Solubility: Stapled peptides are hydrophobic. If the probe precipitates in aqueous buffers, add a solubilizing tag (e.g., PEG or Poly-Lysine) at the N-terminus (outside the binding interface).

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